

# Technical Guide: 2-Amino-3-pyridinecarboxaldehyde (CAS 7521-41-7)

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## Compound of Interest

Compound Name: 2-Aminonicotinaldehyde

Cat. No.: B047744

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## Introduction

2-Amino-3-pyridinecarboxaldehyde, with the CAS number 7521-41-7, is a heterocyclic organic compound belonging to the pyridine family.<sup>[1]</sup> Its structure, featuring a pyridine ring substituted with both an amino and a formyl (aldehyde) group, makes it a versatile and valuable building block in organic synthesis.<sup>[1]</sup> The presence of these reactive functional groups allows for a multitude of chemical transformations, rendering it an important intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.<sup>[1][2]</sup> <sup>[3]</sup> This technical guide provides a comprehensive overview of the known properties, hazards, and synthetic methodologies related to 2-Amino-3-pyridinecarboxaldehyde, along with representative experimental protocols for its characterization and evaluation.

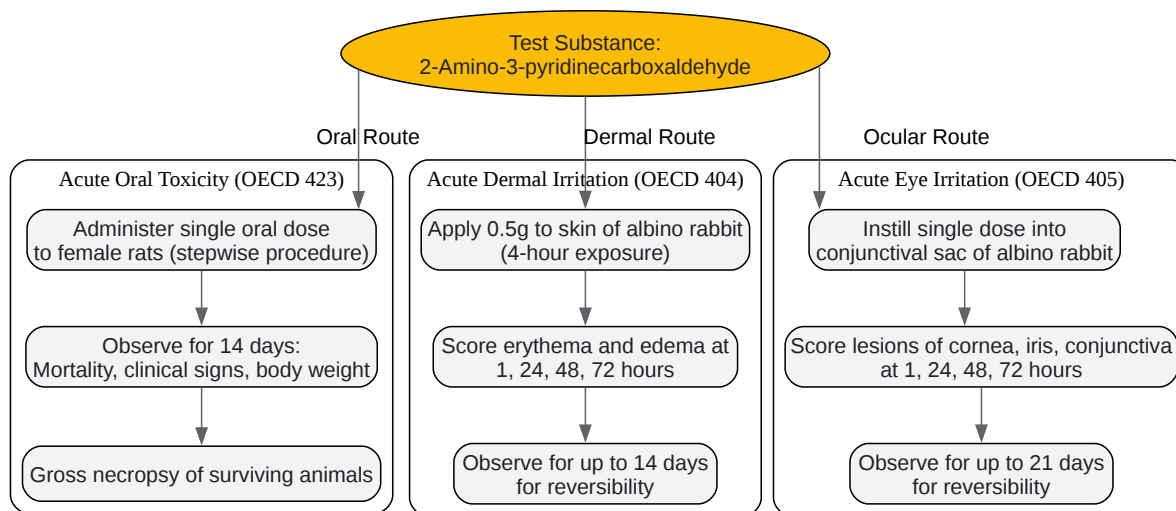
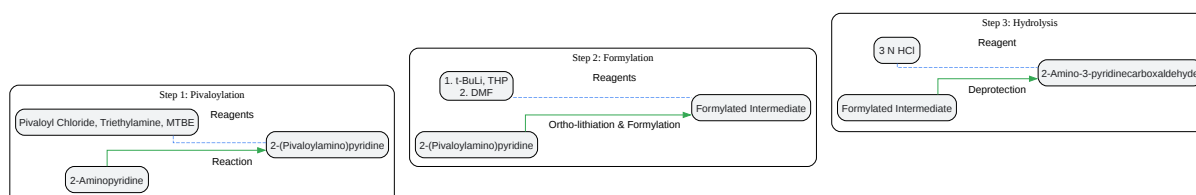
## Physicochemical Properties

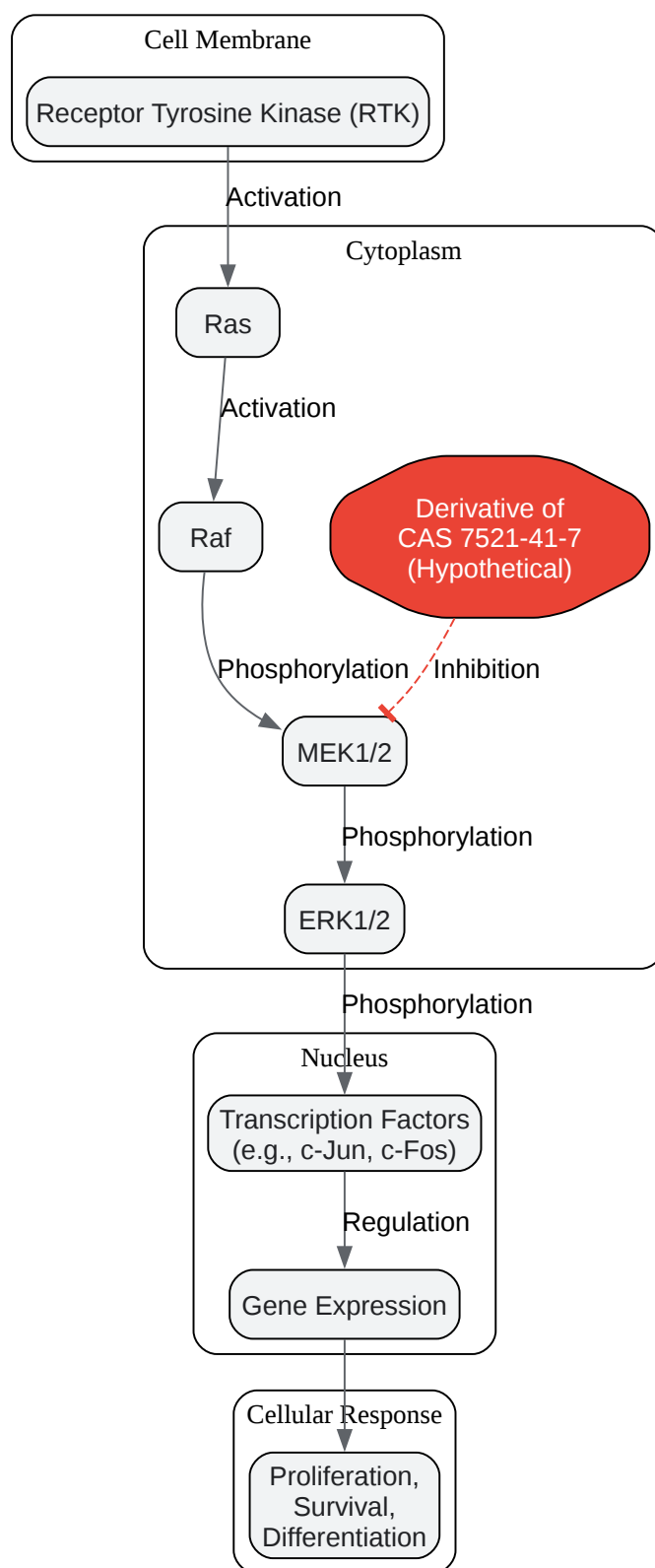
The following table summarizes the key physicochemical properties of 2-Amino-3-pyridinecarboxaldehyde. These values are compiled from various chemical suppliers and databases. It is important to note that some of these are predicted values and should be confirmed by experimental analysis.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	122.12 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Yellow to light brown crystalline powder or chunks	<a href="#">[4]</a> <a href="#">[7]</a>
Melting Point	98-102 °C (lit.)	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	290.7 ± 25.0 °C (Predicted)	<a href="#">[4]</a> <a href="#">[8]</a>
Density	1.264 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Flash Point	>300 °C	<a href="#">[4]</a> <a href="#">[9]</a>
Water Solubility	Insoluble	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Solubility in Organic Solvents	Soluble in Ether, Ethyl acetate. Slightly soluble in Chloroform and Methanol.	<a href="#">[4]</a> <a href="#">[8]</a>
pKa	4.99 ± 0.36 (Predicted)	<a href="#">[4]</a> <a href="#">[7]</a>
LogP	1.05750	<a href="#">[7]</a>

## Synthesis

A highly efficient synthesis of 2-Amino-3-pyridinecarboxaldehyde has been reported by Rivera et al. (2001), which involves the ortho-lithiation of 2-(pivaloylamino)pyridine followed by formylation with dimethylformamide (DMF) and subsequent acid hydrolysis.[\[10\]](#)





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